

Personal protective equipment for handling NSC232003

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Compound of Interest

Compound Name: NSC232003

Cat. No.: B10800919

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Essential Safety and Handling Guide for NSC232003

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for handling the UHRF1 inhibitor, **NSC232003**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper management of this chemical compound. Adherence to these guidelines is essential for minimizing risks and ensuring the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key quantitative data for **NSC232003** is presented below. This information is critical for accurate experimental planning and safe handling.

Property	Value	Source
CAS Number	1905453-18-0	[1] [2] [3]
Molecular Formula	C ₆ H ₇ N ₃ O ₃	[1] [2]
Molecular Weight	169.14 g/mol	
Appearance	Solid	
Purity	≥98% (HPLC)	
Solubility	- Water: Soluble (e.g., 2 mg/mL, 17 mg/mL)- DMSO: < 1 mg/mL (insoluble or slightly soluble) or 10 mM	
Storage (Powder)	-20°C (3 years) or 4°C (2 years)	
Storage (In Solvent)	-80°C (6 months) or -20°C (1 month)	

Personal Protective Equipment (PPE)

While a specific, detailed Safety Data Sheet (SDS) for **NSC232003** should be consulted for definitive PPE requirements, the following standard laboratory PPE is strongly recommended for handling this and similar chemical compounds.

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to protect against splashes.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are mandatory. Inspect gloves for any tears or punctures before use and change them frequently.
- **Body Protection:** A standard laboratory coat must be worn. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.
- **Respiratory Protection:** If handling the powder outside of a certified chemical fume hood or if aerosolization is possible, a NIOSH-approved respirator is necessary.

Operational and Disposal Plans

Handling:

- **NSC232003** should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use designated equipment and utensils for handling this compound.

Storage:

- Store **NSC232003** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage for the solid powder is at -20°C for long-term stability.
- Solutions of **NSC232003** should be stored at -80°C or -20°C, as indicated in the table above.

Disposal:

- Dispose of **NSC232003** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of this chemical down the drain or in regular trash.
- It should be treated as hazardous chemical waste and disposed of through a licensed waste disposal company.
- Consult the supplier-provided Safety Data Sheet (SDS) for specific disposal instructions.

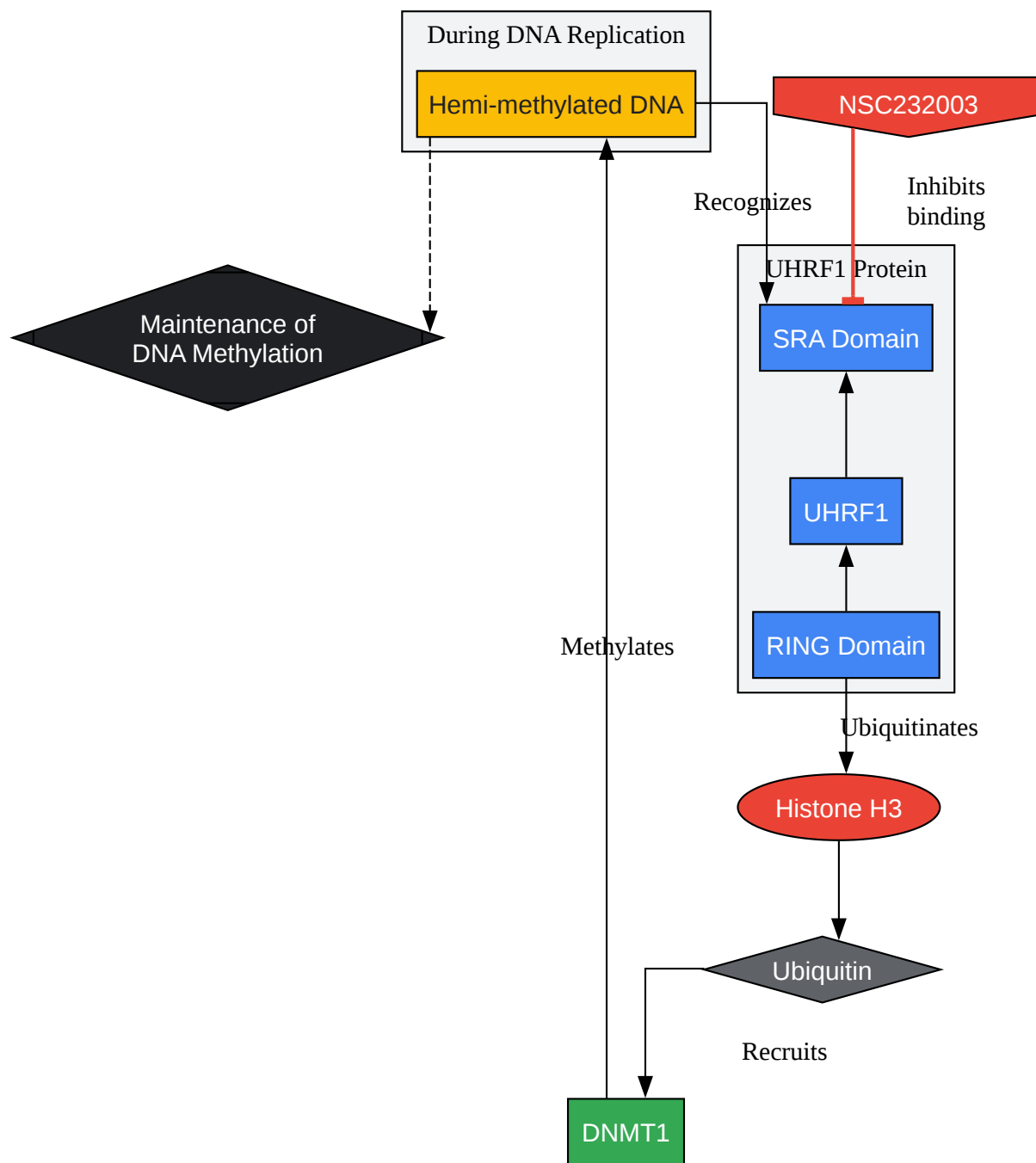
Experimental Protocol: Cell-Based Assay for DNMT1/UHRF1 Interaction

The following is a generalized protocol based on the known mechanism of action of **NSC232003**, which involves the disruption of the DNMT1/UHRF1 interaction.

- **Cell Culture:** Culture U251 glioma cells (or other suitable cell lines) in the recommended medium and conditions until they reach the desired confluence.
- **Compound Preparation:** Prepare a stock solution of **NSC232003** in an appropriate solvent (e.g., water). Further dilute the stock solution in cell culture medium to achieve the desired final concentrations (e.g., a range around the IC₅₀ of 15 μ M).
- **Cell Treatment:** Aspirate the old medium from the cultured cells and replace it with the medium containing the various concentrations of **NSC232003**. Include a vehicle control (medium with the solvent but without **NSC232003**).
- **Incubation:** Incubate the cells for a specified period (e.g., 4 hours).
- **Cell Lysis:** After incubation, wash the cells with PBS and then lyse them using a suitable lysis buffer to extract cellular proteins.
- **Proximity Ligation Assay (PLA):** To assess the DNMT1/UHRF1 interaction, a proximity ligation assay can be performed according to the manufacturer's instructions. This technique allows for the in-situ detection of protein-protein interactions.
- **Data Analysis:** Quantify the PLA signal to determine the extent of the DNMT1/UHRF1 interaction in the presence of different concentrations of **NSC232003** compared to the vehicle control.

Signaling Pathway

NSC232003 acts by inhibiting the UHRF1 protein, which plays a critical role in the maintenance of DNA methylation. The diagram below illustrates the UHRF1-mediated DNA methylation pathway and the point of inhibition by **NSC232003**.



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Caption: UHRF1-mediated DNA methylation pathway and **NSC232003** inhibition.

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